

# Personal protective equipment for handling 1,2-Diphenylethyne-d10

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## Compound of Interest

Compound Name: 1,2-Diphenylethyne-d10

Cat. No.: B094455

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## Essential Safety and Handling Guide for 1,2-Diphenylethyne-d10

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **1,2-Diphenylethyne-d10**. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Chemical Overview: **1,2-Diphenylethyne-d10** is a deuterated form of Diphenylacetylene. According to the Safety Data Sheet (SDS) for Diphenylacetylene, the substance is not classified as hazardous. However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

## Personal Protective Equipment (PPE)

While **1,2-Diphenylethyne-d10** is not classified as a hazardous material, proper personal protective equipment should always be worn to ensure safety.

- Eye Protection: Wear safety glasses with side shields or goggles that conform to European Standard EN 166 or NIOSH-approved standards.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, should be worn.[\[1\]](#) Gloves must be inspected before use and disposed of properly after handling the substance.

- Body Protection: A standard laboratory coat should be worn.[2] For larger scale operations or where splashing is possible, long-sleeved clothing or coveralls are recommended.[1][3][4]
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not required.[1][5] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter may be necessary.[1]

## Operational Plan

A systematic approach to handling **1,2-Diphenylethyne-d10** is crucial for maintaining a safe laboratory environment.

### 1. Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any dust or vapors.
- Ensure that safety showers and eyewash stations are readily accessible.[6]

### 2. Handling Procedures:

- Avoid contact with skin and eyes.[5]
- Minimize dust generation during handling.
- Wash hands thoroughly after handling the compound.[5]
- Contaminated clothing should be removed and washed before reuse.[5]

### 3. Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[1][5]

## Disposal Plan

Proper disposal of **1,2-Diphenylethyne-d10** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

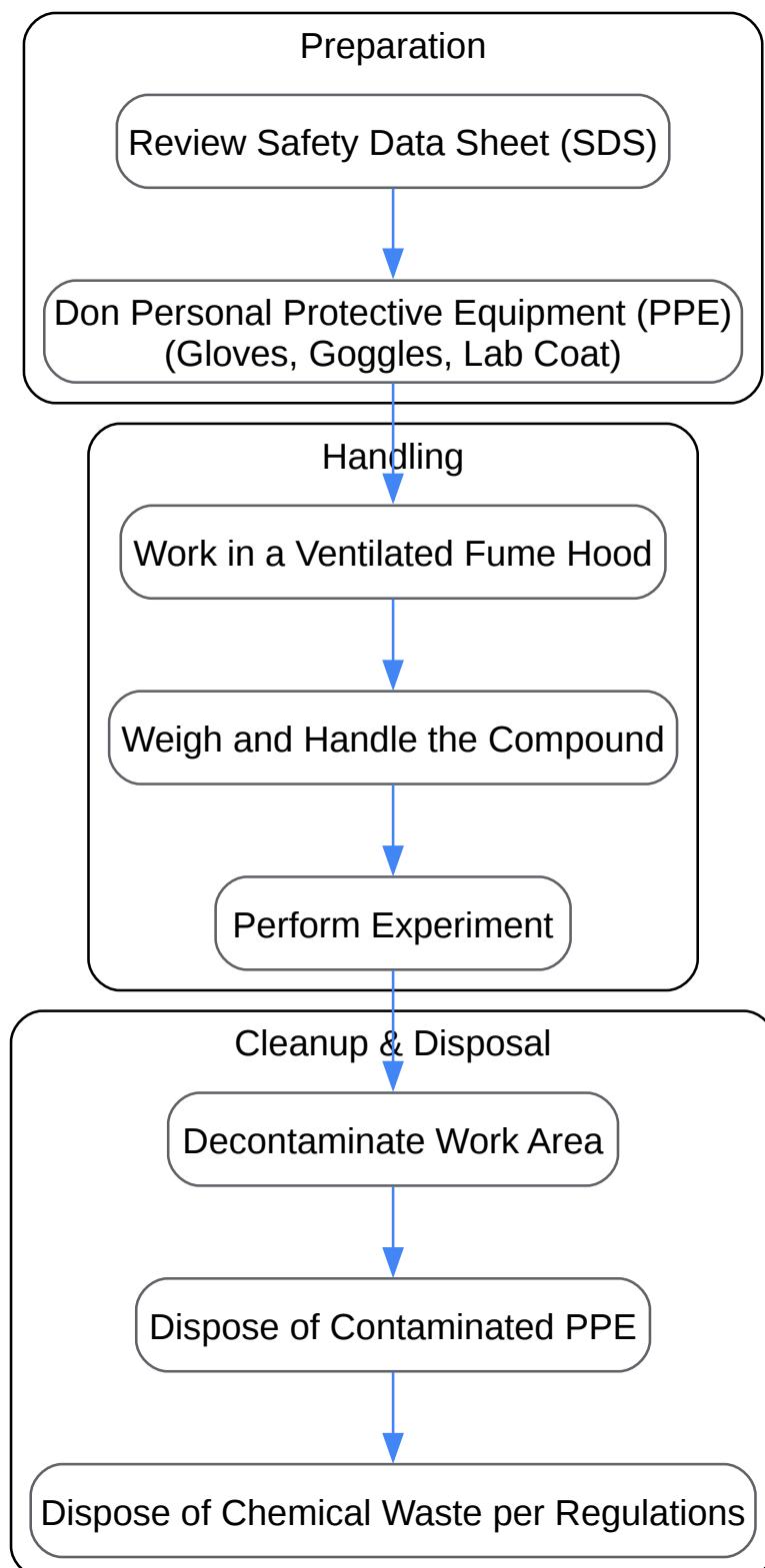
- **Waste Disposal:** Dispose of waste material in accordance with national and local regulations.
- **Container Handling:** Do not mix with other waste. Leave the chemical in its original container. Uncleaned containers should be handled as if they contain the product itself.

## Physical and Chemical Properties

| Property            | Value   |
|---------------------|---|
| Physical State      | Powder Solid <sup>[1][5]</sup>                  |
| Appearance          | Light yellow <sup>[1][5]</sup>                  |
| Odor                | Odorless <sup>[1][5]</sup>                      |
| Melting Point/Range | 58 - 61 °C / 136.4 - 141.8 °F <sup>[1][5]</sup> |
| Boiling Point/Range | 170 °C / 338 °F <sup>[1]</sup>                  |
| Density             | 0.99 g/mL at 25 °C (77 °F)                      |
| Solubility          | Insoluble in water <sup>[1]</sup>               |

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,2-Diphenylethyne-d10** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **1,2-Diphenylethyne-d10**.

By following these guidelines, researchers can safely handle **1,2-Diphenylethyne-d10** while minimizing risks and ensuring a secure laboratory environment. Always consult the specific Safety Data Sheet for the most detailed and up-to-date information.

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